

Bromodichloromethane in Water: A Comparative Analysis of Levels Across Different Sources

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Compound of Interest

Compound Name: *Bromodichloromethane*

Cat. No.: *B127517*

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Bromodichloromethane (BDCM), a member of the trihalomethane (THM) group of disinfection byproducts, is a compound of significant interest in water quality analysis due to its potential health implications.^{[1][2]} This guide provides a comparative analysis of BDCM levels found in various water sources, supported by experimental data from multiple studies. Detailed methodologies for the key analytical techniques used to quantify BDCM are also presented, along with a visual representation of the typical experimental workflow.

Data Presentation: Bromodichloromethane Levels

The concentration of **bromodichloromethane** in water is highly variable and depends on several factors, including the disinfection process used (primarily chlorination), the presence of organic matter and bromide in the source water, temperature, and pH.^[3] The following table summarizes reported BDCM levels across different types of water sources.

Water Source	Bromodichloromethane (BDCM) Concentration (µg/L)	Notes
Tap Water	0.6 - 27.8	Levels can vary significantly based on the treatment process and source water characteristics. ^[4] In one study of a US-Mexico border community, 33.8% of tap water samples had detectable levels of BDCM. ^[5]
Bottled Water	Not Detected - 13	Some studies have found BDCM in bottled water, suggesting that the source water may have been municipally treated. ^[6] In one investigation, four out of eleven samples of a particular brand contained BDCM. ^[6]
River Water (Raw)	Not Detected (< 0.1)	BDCM is generally not found in raw, untreated river water. ^[4]
River Water (Treated)	6.3 - 21.9	The concentration of BDCM increases as river water undergoes chlorination and treatment. ^[4]
Groundwater	0.1 - 25	Levels in groundwater are typically low, but can be higher in areas where the groundwater is influenced by chlorinated surface water or in swimming pools that use groundwater. ^[4]
Swimming Pools	1 - 150	The concentration of BDCM in swimming pools can be

significantly higher than in drinking water due to the continuous disinfection with chlorine-based products.[\[4\]](#)

Seawater	Detected (Trace amounts)	BDCM has been detected in seawater, with its presence attributed to biosynthesis by macroalgae. [3]
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Note: The concentrations presented are based on a review of multiple sources and represent a range of reported values. Actual levels can vary depending on location, time of year, and specific water treatment practices.

Experimental Protocols

The quantification of **bromodichloromethane** in water samples is typically performed using gas chromatography (GC) coupled with a sensitive detector, such as an electron capture detector (ECD) or a mass spectrometer (MS). The following protocols are based on established methods from the U.S. Environmental Protection Agency (EPA).

Method 1: Purge and Trap Gas Chromatography (Based on EPA Method 501.1)

This method is suitable for the analysis of volatile organic compounds like BDCM.

- **Sample Collection and Preservation:** Collect water samples in 40 mL screw-cap vials with Teflon-faced silicone septa. Ensure there is no headspace. If the water has been chlorinated, a dechlorinating agent should be added. Samples should be stored at 4°C and analyzed within 14 days.
- **Purging:** Place a 5 mL water sample in a purging chamber. An inert gas (like helium) is bubbled through the sample for a specific time (e.g., 11 minutes). This process strips the volatile BDCM from the water.
- **Trapping:** The purged BDCM is carried by the gas stream onto a trap containing an adsorbent material (e.g., Tenax®).

- Desorption: The trap is rapidly heated, and the BDCM is desorbed and backflushed with the inert gas onto the gas chromatography column.
- Gas Chromatography: The GC column separates BDCM from other volatile compounds based on their boiling points and affinities for the column's stationary phase.
- Detection: An electrolytic conductivity detector or a mass spectrometer is used to detect and quantify the BDCM as it elutes from the column.

Method 2: Liquid-Liquid Extraction with Gas Chromatography (Based on EPA Method 551.1)

This method involves extracting the BDCM from the water sample using an organic solvent.

- Sample Collection and Preservation: Similar to the purge and trap method, collect samples in headspace-free vials and store them at 4°C. Add a dechlorinating agent if necessary.
- Extraction: A 50 mL aliquot of the water sample is extracted with a small volume of a water-immiscible solvent, such as methyl tert-butyl ether (MTBE) or pentane.^[4] The vial is shaken vigorously to ensure efficient transfer of the BDCM into the organic solvent.
- Separation: The organic layer is allowed to separate from the aqueous layer.
- Injection: A small volume (e.g., 2 µL) of the organic extract is injected into the gas chromatograph.^[4]
- Gas Chromatography and Detection: The separation and detection of BDCM are carried out using a GC equipped with an electron capture detector (GC-ECD), which is highly sensitive to halogenated compounds like BDCM.^[1]

Method 3: Gas Chromatography-Mass Spectrometry (GC-MS)

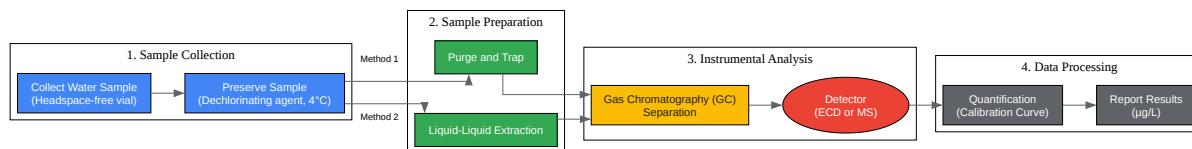
GC-MS provides a high degree of certainty in the identification and quantification of BDCM.

- Sample Preparation: Sample preparation can be done using either the purge and trap or liquid-liquid extraction methods described above.

- Gas Chromatography: The extract is injected into the GC, where the components are separated.
- Mass Spectrometry: As the separated components elute from the GC column, they enter the mass spectrometer. The molecules are ionized and fragmented, creating a unique mass spectrum for each compound.
- Identification and Quantification: The mass spectrum of BDCM is compared to a reference library for positive identification. The concentration is determined by comparing the response of the sample to that of a known calibration standard.

Mandatory Visualization

The following diagram illustrates the general workflow for the analysis of **bromodichloromethane** in water samples.



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Caption: Experimental workflow for **bromodichloromethane** analysis.

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